

# Physical properties of 3-Methyl-2,4-nonanedione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Nonanedione

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An In-depth Technical Guide on the Physical Properties of 3-Methyl-**2,4-nonanedione**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

3-Methyl-**2,4-nonanedione** is a beta-diketone that is utilized as a flavoring agent in the food and fragrance industries.[1] It is a colorless to pale-yellow liquid with a characteristic fruity and caramel-like aroma.[1] This compound is found naturally in various foods and beverages, including green and black teas, dried parsley, and spinach. Its chemical structure, featuring two carbonyl groups, allows for keto-enol tautomerism and makes it an effective metal-chelating agent.[1] This guide provides a comprehensive overview of the physical properties of 3-Methyl-**2,4-nonanedione**, along with detailed experimental protocols for their determination.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Methyl-**2,4-nonanedione** is presented in the table below. This data is essential for understanding its behavior in various applications, from flavor formulation to potential roles in synthetic chemistry.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	170.25 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1][2][5]
Boiling Point	235-236 °C at 760 mmHg; 51-53 °C at 1 mmHg	[2][3][5]
Density	0.904 - 0.927 g/cm <sup>3</sup> at 25 °C	[1][2][5]
Refractive Index	1.448 - 1.454 at 20 °C	[2][5]
Flash Point	86.8 - 101.67 °C	[5][6]
Vapor Pressure	0.044 mmHg at 25 °C	[5][6]
Solubility	Soluble in alcohol, diethyl ether, hexane, chloroform, and methanol.[1][2][3][5] Insoluble in water (511.4 mg/L at 25 °C). [2][5]	
logP (o/w)	2.661 (estimated)	[5]
CAS Number	113486-29-6	[2][3][4]
IUPAC Name	3-methylnonane-2,4-dione	[1][2]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of 3-Methyl-2,4-nonanedione.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7][8]

Apparatus:

- Thiele tube or a similar heating bath apparatus[7][9]
- Thermometer
- Small test tube (e.g., a sodium fusion tube)[7]
- Capillary tube, sealed at one end[7]
- Liquid paraffin or other suitable heating oil[7]
- Bunsen burner or other heat source[7]

Procedure:

- Fill the small test tube with a few milliliters of 3-Methyl-2,4-nonanedione.[7]
- Place the sealed capillary tube, open end down, into the test tube containing the sample.[7]
- Attach the test tube to the thermometer using a rubber band or thread.[7]
- Suspend the assembly in a Thiele tube filled with a heating oil, ensuring the sample is below the oil level.[7][9]
- Gently heat the side arm of the Thiele tube.[7]
- Observe for a continuous stream of bubbles emerging from the capillary tube.[9]
- Remove the heat and allow the apparatus to cool slowly.[9]
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[7][9]

## Determination of Density

Density is the mass of a substance per unit volume.[10][11]

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)[12]

- Electronic balance[12]

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[12]
- Add a known volume (e.g., 5-10 mL) of 3-Methyl-**2,4-nonanedione** to the graduated cylinder and record the precise volume.[12]
- Measure and record the combined mass of the graduated cylinder and the liquid.[12]
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.[12]
- Calculate the density by dividing the mass of the liquid by its volume.[13][14]
- Repeat the measurement multiple times and calculate the average density for accuracy.[12]

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.  
[15]

Apparatus:

- Test tubes[15]
- Graduated pipettes or droppers
- Vortex mixer or shaker

Procedure for Qualitative Solubility:

- Add a small amount (e.g., 0.05 mL) of 3-Methyl-**2,4-nonanedione** to a test tube.[15]
- Add a small volume (e.g., 0.75 mL) of the solvent (e.g., water, ethanol, hexane) in portions, shaking vigorously after each addition.[15]
- Observe whether the compound dissolves completely to form a clear solution.[15]

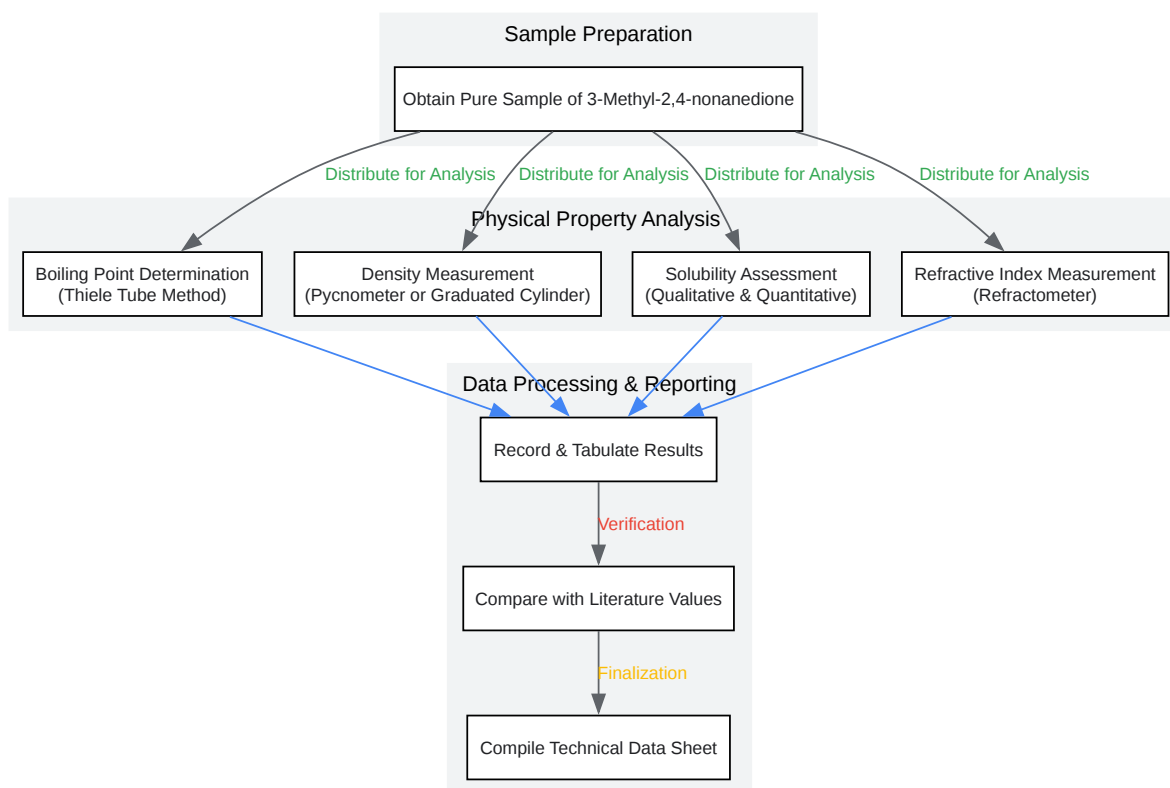
- Categorize the solubility as soluble, partially soluble, or insoluble based on visual inspection.  
[15]

Procedure for Quantitative Solubility (Shake-Flask Method):

- Prepare a supersaturated solution by adding an excess amount of 3-Methyl-**2,4-nonanedione** to a known volume of the solvent in a sealed flask.[16]
- Agitate the flask at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[16]
- Allow the undissolved portion to settle.
- Carefully withdraw a sample of the supernatant.
- Analyze the concentration of the dissolved compound in the sample using a suitable analytical technique (e.g., gas chromatography, spectroscopy).

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the determination of the physical properties of 3-Methyl-**2,4-nonanedione**.



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Caption: Workflow for Physical Property Determination.

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## References

- 1. bocsci.com [bocsci.com]
- 2. 3-Methyl-2,4-nonanedione | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 529481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scent.vn [scent.vn]
- 4. 3-methylnonane-2,4-dione [webbook.nist.gov]
- 5. methyl nonane dione, 113486-29-6 [thegoodscentscompany.com]
- 6. Page loading... [wap.guidechem.com]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 11. chm.uri.edu [chm.uri.edu]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. homesciencetools.com [homesciencetools.com]
- 14. wjec.co.uk [wjec.co.uk]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [Physical properties of 3-Methyl-2,4-nonanedione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583849#physical-properties-of-3-methyl-2-4-nonanedione]

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